

# (3-Chloropropyl)diethoxymethylsilane physical properties and specifications

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## Compound of Interest

Compound Name: (3-Chloropropyl)diethoxymethylsilane

Cat. No.: B077525

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## An In-depth Technical Guide to (3-Chloropropyl)diethoxymethylsilane

**(3-Chloropropyl)diethoxymethylsilane**, with the CAS number 13501-76-3, is a versatile organosilicon compound extensively utilized by researchers, scientists, and drug development professionals. Its bifunctional nature, featuring hydrolyzable ethoxy groups and a reactive chloropropyl group, makes it an effective intermediate and coupling agent in a wide array of applications, from materials science to the synthesis of complex molecules. This guide provides a detailed overview of its physical properties, specifications, and its functional mechanisms.

## Core Physical Properties and Specifications

**(3-Chloropropyl)diethoxymethylsilane** is typically supplied as a colorless and transparent liquid.<sup>[1]</sup> Its key physical and chemical characteristics are summarized below, providing essential data for its handling, application, and integration into various chemical processes.

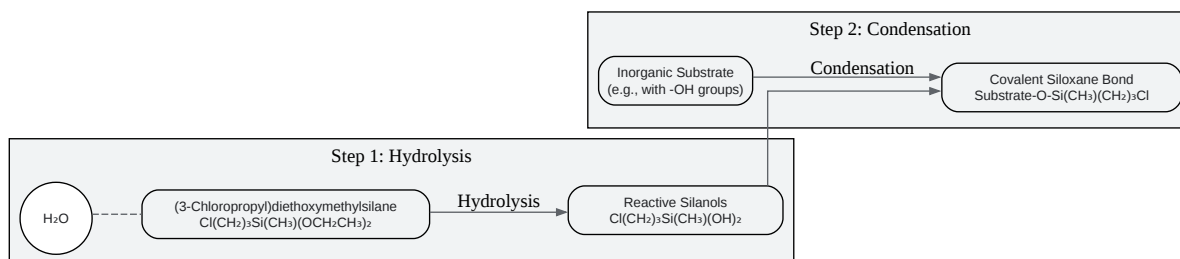
Property	Value	Citation(s)
CAS Number	13501-76-3	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>19</sub> ClO <sub>2</sub> Si	[1][3][5][6]
Molecular Weight	210.77 g/mol	[1][3][7]
Appearance	Colorless transparent liquid	[1][2]
Density	0.973 - 0.974 g/cm <sup>3</sup> at 20 °C	[1][5]
Boiling Point	81-83 °C at 8 Torr (8 Kpa)	[1][5][8]
Refractive Index	1.423 at 20 °C	[1]
Flash Point	~80 °C (176 °F)	[1][5][8]
Vapor Pressure	0.0899 mmHg at 25 °C	[1][5][8]
Purity (by GC)	≥98%	[2][3][9]

## Functional Mechanism: A Dual-Action Molecule

The utility of **(3-Chloropropyl)diethoxymethylsilane** stems from its ability to act as a molecular bridge between inorganic and organic materials.[6][10] This is achieved through a two-step mechanism: hydrolysis and condensation, followed by the reaction of the organofunctional group.

### Hydrolysis and Condensation Pathway

The first stage involves the hydrolysis of the diethoxy groups in the presence of water. This reaction is catalyzed by acid or base and results in the formation of reactive silanol (Si-OH) groups. These silanols can then condense with hydroxyl groups on the surface of inorganic substrates (like glass, silica, or metal oxides) or with other silanol groups to form a stable siloxane (Si-O-Si) network.



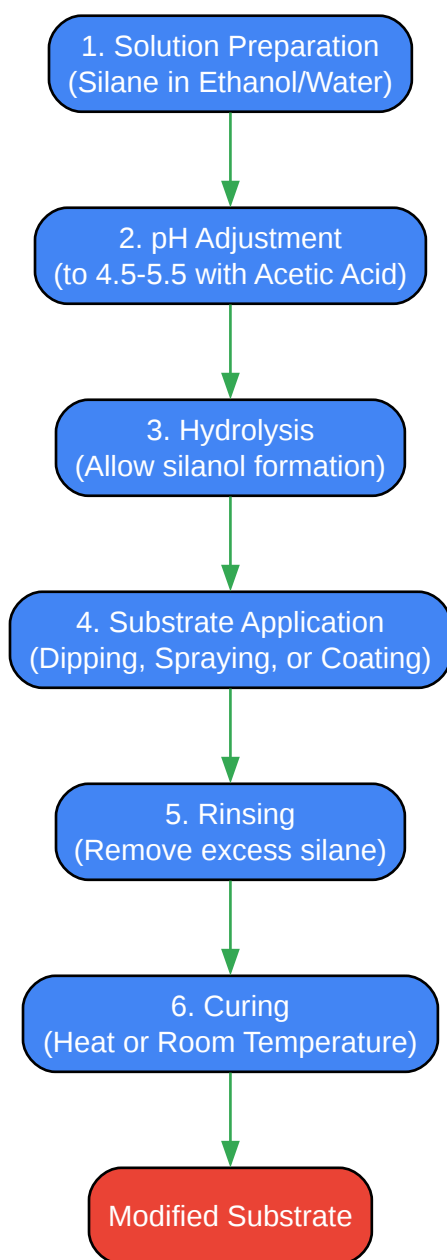
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General mechanism of silane hydrolysis and condensation.

## Applications in Surface Modification and as a Chemical Intermediate

**(3-Chloropropyl)diethoxymethylsilane** is a key component in surface modification, where it enhances adhesion between dissimilar materials.<sup>[10]</sup> It is also widely used as a chemical intermediate for the synthesis of more complex organosilicon compounds and other specialty chemicals.<sup>[4][10]</sup> The chloropropyl group provides a reactive site for further chemical transformations.

The general workflow for using a silane coupling agent like **(3-Chloropropyl)diethoxymethylsilane** for surface treatment involves several key steps, from solution preparation to the final curing of the treated substrate.



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Typical experimental workflow for surface treatment.

## Experimental Protocols

While specific protocols are application-dependent, the following provides a general methodology for the surface treatment of a solid substrate using **(3-Chloropropyl)diethoxymethylsilane**.

## Protocol 1: Surface Treatment of a Solid Substrate

This protocol outlines the steps for modifying the surface of a substrate, such as glass or silicon wafers, to improve adhesion to organic polymers.

Materials:

- **(3-Chloropropyl)diethoxymethylsilane**
- Ethanol (95%)
- Deionized water
- Acetic acid
- Substrate (e.g., glass slides)
- Beakers and magnetic stirrer
- Drying oven

Procedure:

- **Substrate Cleaning:** The substrate must be meticulously cleaned to ensure a reactive surface. This can be achieved by sonicating the substrate in a sequence of solvents such as acetone, isopropanol, and deionized water, typically for 15 minutes each.
- **Silane Solution Preparation:** Prepare a 2% (by volume) solution of **(3-Chloropropyl)diethoxymethylsilane** in a 95:5 ethanol/water mixture.<sup>[7]</sup>
- **Hydrolysis:** Adjust the pH of the solution to between 4.5 and 5.5 using a few drops of acetic acid.<sup>[7]</sup> Stir the solution for approximately 5-10 minutes to allow for the hydrolysis of the ethoxy groups to form reactive silanols.<sup>[7]</sup>
- **Surface Application:** Immerse the cleaned and dried substrate into the silane solution for 1-2 minutes with gentle agitation.<sup>[7]</sup>

- Rinsing: Remove the substrate from the solution and rinse it briefly with fresh ethanol to remove any excess, unreacted silane.[7]
- Curing: The treated substrate should then be cured. This can be done by heating in an oven at 110-120 °C for 10-30 minutes or by allowing it to cure at room temperature for 24 hours.[7]  
[11]

The successful application of **(3-Chloropropyl)diethoxymethylsilane** results in a substrate surface that is functionalized and ready for subsequent processing, such as the application of coatings, adhesives, or for use in composite material fabrication.

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